A Technical Guide to the Spectral Characterization of 2-Cyclohexylthiazole-5-carbaldehyde

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Compound of Interest

Compound Name:	*2-Cyclohexylthiazole-5-carbaldehyde*
CAS No.:	*933752-92-2*
Cat. No.:	*B2593893*

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Disclaimer: The spectral data presented in this guide for **2-Cyclohexylthiazole-5-carbaldehyde** are predicted based on established principles of spectroscopy and data from structurally similar compounds. This is due to the absence of experimentally verified spectra for this specific molecule in the public domain. This guide is intended for educational and illustrative purposes to aid researchers in the characterization of similar molecular structures.

Introduction

2-Cyclohexylthiazole-5-carbaldehyde is a heterocyclic compound of interest in medicinal chemistry and materials science. The thiazole ring is a key structural motif in numerous pharmacologically active molecules, and the presence of the cyclohexyl and carbaldehyde functionalities offers opportunities for diverse chemical modifications. Thorough spectral characterization is paramount for the unambiguous identification and quality control of this and related compounds. This guide provides an in-depth analysis of the expected Nuclear Magnetic

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Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2-Cyclohexylthiazole-5-carbaldehyde**, along with detailed experimental protocols for data acquisition.

Molecular Structure and Key Features

The structure of **2-Cyclohexylthiazole-5-carbaldehyde**, with its key functional groups, dictates its spectral properties. Understanding this structure is fundamental to interpreting the spectral data.

Caption: Molecular structure of **2-Cyclohexylthiazole-5-carbaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

Predicted ^{1}H NMR Spectral Data

The predicted ^{1}H NMR spectrum of **2-Cyclohexylthiazole-5-carbaldehyde** in $CDCl_3$ would exhibit distinct signals for the aldehyde proton, the thiazole proton, and the protons of the cyclohexyl group.

Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
9.8 - 10.0	Singlet	1H	Aldehyde proton (-CHO)
8.0 - 8.2	Singlet	1H	Thiazole ring proton (H-4)
3.0 - 3.2	Multiplet	1H	Cyclohexyl proton (-CH-) adjacent to the thiazole ring
1.2 - 2.2	Multiplets	10H	Remaining cyclohexyl protons (-CH_2-)

Interpretation:

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- Aldehyde Proton: The proton of the aldehyde group is expected to be the most deshielded, appearing as a sharp singlet in the downfield region of the spectrum (around 9.8-10.0 ppm).
- Thiazole Proton: The lone proton on the thiazole ring (H-4) is also deshielded due to the aromaticity and the electron-withdrawing nature of the adjacent nitrogen and sulfur atoms, with a predicted chemical shift in the range of 8.0-8.2 ppm.
- Cyclohexyl Protons: The methine proton of the cyclohexyl ring directly attached to the thiazole ring is expected to resonate around 3.0-3.2 ppm. The remaining ten protons of the cyclohexyl ring will appear as a complex series of overlapping multiplets in the upfield region (1.2-2.2 ppm).

Predicted ^{13}C NMR Spectral Data

The predicted ^{13}C NMR spectrum will provide information about the different carbon environments in the molecule.

Predicted Chemical Shift (δ, ppm)	Assignment
180 - 185	Aldehyde carbonyl carbon (C=O)
165 - 170	Thiazole ring carbon (C-2)
150 - 155	Thiazole ring carbon (C-5)
125 - 130	Thiazole ring carbon (C-4)
40 - 45	Cyclohexyl methine carbon (-CH-)
25 - 35	Cyclohexyl methylene carbons ($-CH_2-$)

Interpretation:

- Carbonyl Carbon: The carbon of the aldehyde group is the most deshielded carbon and is expected to appear significantly downfield.
- Thiazole Carbons: The carbons of the thiazole ring will have distinct chemical shifts based on their electronic environment. The carbon attached to the cyclohexyl group (C-2) and the carbon bearing the aldehyde (C-5) will be more downfield than the C-4 carbon.

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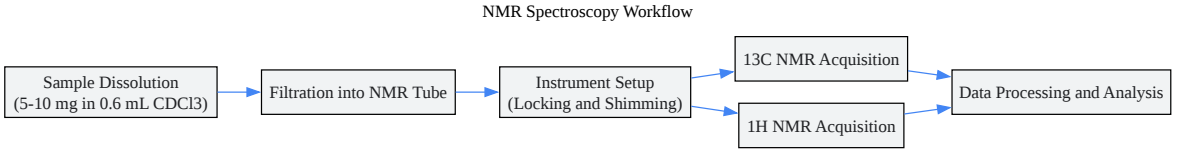
- Cyclohexyl Carbons: The carbons of the cyclohexyl ring will resonate in the aliphatic region of the spectrum.

Experimental Protocol for NMR Spectroscopy

A standard protocol for acquiring NMR spectra of a solid organic compound is as follows:

- Sample Preparation:
  - Weigh approximately 5-10 mg of the solid sample.[1]
  - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a clean, dry vial.[1]
  - Filter the solution through a small plug of glass wool in a Pasteur pipette into a clean 5 mm NMR tube to remove any particulate matter.
  - Ensure the sample height in the NMR tube is approximately 4-5 cm.[1]
- Instrument Setup:
  - Insert the NMR tube into a spinner turbine and place it in the NMR spectrometer's autosampler or manual sample changer.
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity.
- Data Acquisition:
  - Acquire a ^{1}H NMR spectrum using standard parameters (e.g., 400 MHz, 16 scans, 2-second relaxation delay).
  - Acquire a ^{13}C NMR spectrum using standard parameters (e.g., 100 MHz, 1024 scans, 2-second relaxation delay) with proton decoupling.

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Caption: Experimental workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrational frequencies of its bonds.

Predicted IR Spectral Data

The IR spectrum of **2-Cyclohexylthiazole-5-carbaldehyde** is expected to show characteristic absorption bands for its key functional groups.

Predicted Wavenumber (cm^{-1})	Intensity	Assignment
2930 - 2850	Strong	C-H stretching (cyclohexyl)
2820, 2720	Medium	C-H stretching (aldehyde)
1680 - 1700	Strong	C=O stretching (aldehyde)
1580 - 1620	Medium	C=N stretching (thiazole ring)
1450	Medium	C-H bending (cyclohexyl)

Interpretation:

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- C-H Stretching: Strong absorptions in the 2930-2850 cm^{-1} region are characteristic of the C-H bonds in the cyclohexyl group. The aldehyde C-H stretching typically appears as two weaker bands around 2820 cm^{-1} and 2720 cm^{-1}.[2]
- C=O Stretching: A very strong and sharp absorption band in the range of 1680-1700 cm^{-1} is indicative of the carbonyl group of the aldehyde.[3]
- C=N Stretching: The stretching vibration of the carbon-nitrogen double bond within the thiazole ring is expected to appear in the 1580-1620 cm^{-1} region.

Experimental Protocol for FT-IR Spectroscopy (Thin Solid Film)

- Sample Preparation:
  - Dissolve a small amount of the solid sample (a few milligrams) in a few drops of a volatile solvent like dichloromethane or acetone.[4]
  - Place a single drop of this solution onto a clean, dry salt plate (e.g., NaCl or KBr).[4]
  - Allow the solvent to evaporate completely, leaving a thin, even film of the solid sample on the plate.[4]
- Data Acquisition:
  - Place the salt plate in the sample holder of the FT-IR spectrometer.
  - Acquire a background spectrum of the clean, empty sample compartment.
  - Acquire the sample spectrum.
  - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

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Predicted Mass Spectral Data

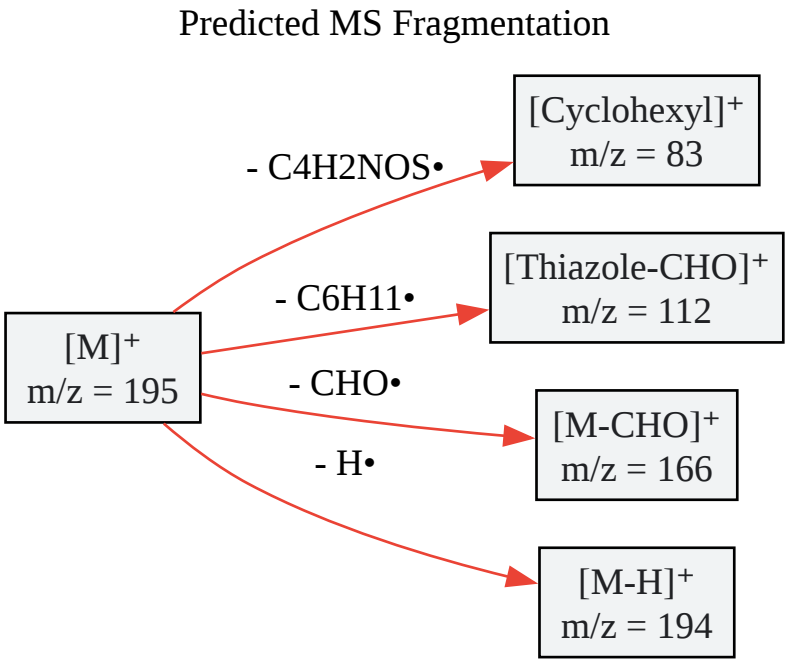
For **2-Cyclohexylthiazole-5-carbaldehyde** (Molecular Formula: $C_{10}H_{13}NOS$, Molecular Weight: 195.28 g/mol), the following peaks are predicted in the mass spectrum under electron ionization (EI).

Predicted m/z	Relative Intensity	Assignment
195	High	Molecular ion $[M]^+$
194	Medium	$[M-H]^+$
166	Medium	$[M-CHO]^+$
112	High	$[M - C_6H_{11}]^+$ (loss of cyclohexyl radical)
83	Medium	$[C_6H_{11}]^+$ (cyclohexyl cation)

Interpretation:

The molecular ion peak at m/z 195 should be readily observable. Common fragmentation pathways would include the loss of a hydrogen radical to give a peak at m/z 194, and the loss of the formyl radical (-CHO) to produce a fragment at m/z 166.[5] A significant fragmentation would be the cleavage of the bond between the thiazole ring and the cyclohexyl group, leading to a prominent peak at m/z 112 corresponding to the thiazole-5-carbaldehyde radical cation, and a peak at m/z 83 for the cyclohexyl cation.

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Caption: Predicted fragmentation pathway for **2-Cyclohexylthiazole-5-carbaldehyde**.

Experimental Protocol for Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation:
  - Prepare a dilute solution of the sample (approximately 10-100 µg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.[6]
  - Ensure the sample is free of non-volatile materials.
- Instrument Setup:
  - Set the GC oven temperature program to appropriately separate the analyte from any impurities. A typical program might start at 50°C, hold for 2 minutes, then ramp at 10°C/min to 250°C.
  - Set the injector temperature to around 250°C.

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- Set the mass spectrometer to scan a suitable mass range (e.g., m/z 40-400) in electron ionization (EI) mode.

- Data Acquisition:
  - Inject a small volume (typically 1 µL) of the sample solution into the GC.
  - The compound will be separated on the GC column and then enter the mass spectrometer for ionization and detection.
  - The resulting total ion chromatogram (TIC) and mass spectrum for the peak of interest are then analyzed.

Conclusion

The comprehensive spectral analysis of **2-Cyclohexylthiazole-5-carbaldehyde**, through the combined application of NMR, IR, and MS, is essential for its unambiguous structural confirmation. This guide provides a detailed, albeit predictive, overview of the expected spectral data and the methodologies to acquire it. These techniques, when used in concert, provide a powerful toolkit for chemists to ensure the identity, purity, and structural integrity of their synthesized compounds, which is a critical step in the drug development and materials science pipeline.

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